

what is pemetrexed disodium heptahydrate used for

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Compound Focus: Pemetrexed disodium heptahydrate

CAS No.: 357166-29-1

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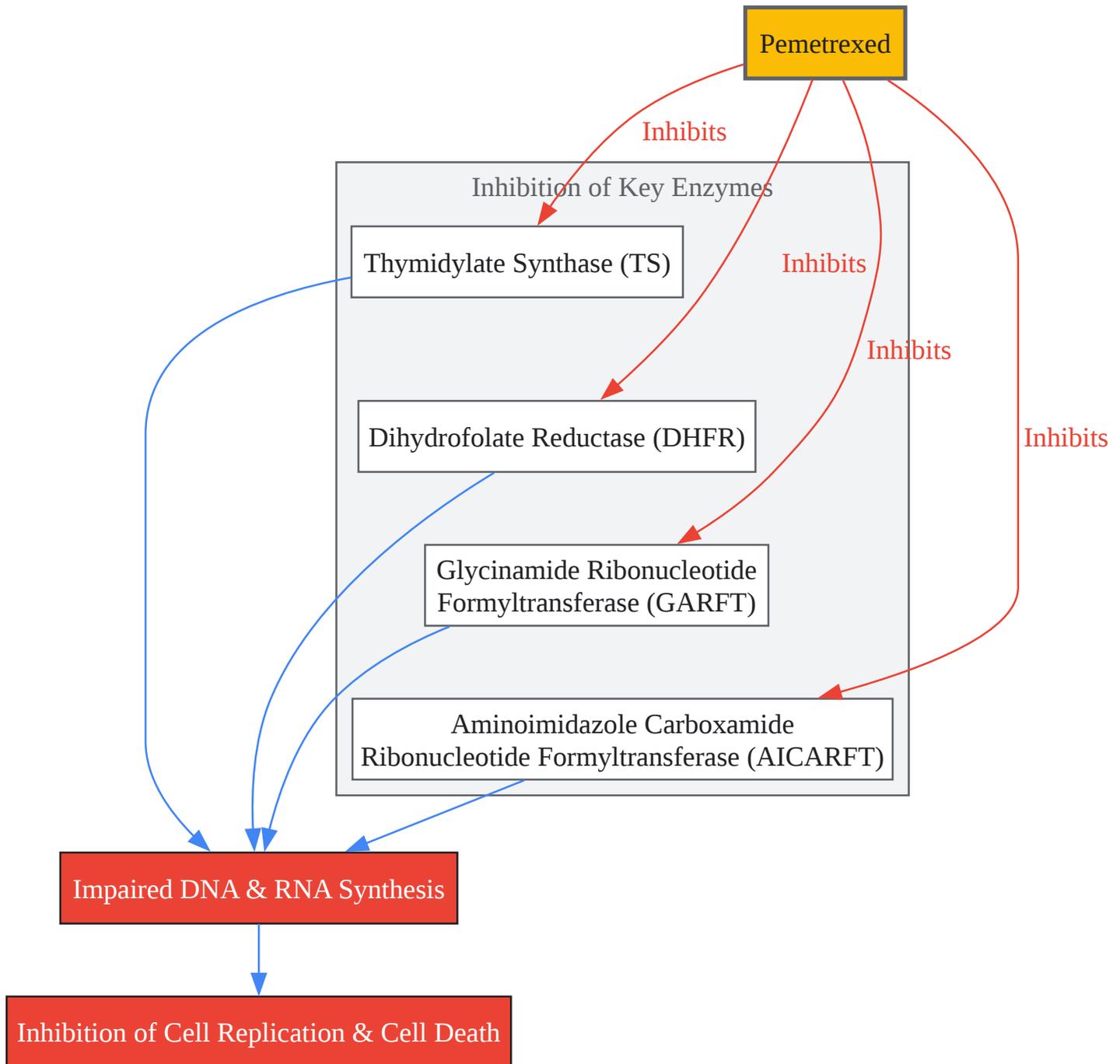
Approved Indications for Pemetrexed

Indication	Usage Context	Combination Therapies
Malignant Pleural Mesothelioma [1] [2] [3]	First-line treatment for unresectable disease or patients not candidates for curative surgery [4] [5].	Cisplatin [1] [6] [7]
Non-Squamous Non-Small Cell Lung Cancer (NSCLC) [1] [2] [3]	First-line treatment for metastatic disease [1] [2].	Pembrolizumab + Platinum Chemotherapy (cisplatin or carboplatin) [1] [2] [6]
Non-Squamous Non-Small Cell Lung Cancer (NSCLC) [1] [2] [3]	First-line treatment for locally advanced or metastatic disease [1] [2].	Cisplatin [1] [2]
Non-Squamous Non-Small Cell Lung Cancer (NSCLC) [1] [2] [3]	Maintenance treatment after 4 cycles of platinum-based chemotherapy without disease progression [1] [2].	Monotherapy [1] [2]
Non-Squamous Non-Small Cell Lung Cancer (NSCLC) [1] [2] [3]	Treatment of recurrent, metastatic disease after prior chemotherapy [1] [2].	Monotherapy [1] [2]

> **Important Limitation:** Pemetrexed is **not indicated** for the treatment of squamous cell NSCLC, as it demonstrated lower efficacy in this histology [2].

Mechanism of Action

Pemetrexed is a folate analog metabolic inhibitor that disrupts crucial cellular processes [1] [7] [3]. The following diagram illustrates its multi-targeted mechanism of action.



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Pemetrexed enters cells via reduced folate carriers and membrane folate binding protein transport systems [1]. Once inside the cell, it is converted to active polyglutamate forms by the enzyme folylpolyglutamate synthetase [1] [3]. This polyglutamation is a critical step as it:

- **Increases Intracellular Half-life:** Polyglutamated metabolites are retained in cells longer, leading to prolonged drug action [1] [3].
- **Enhances Inhibition:** The polyglutamate forms are potent inhibitors of TS and GARFT [1]. This process occurs more readily in tumor cells, contributing to the drug's selective toxicity [3].

Clinical Pharmacology & Pharmacokinetics

Understanding the pharmacokinetic profile of pemetrexed is essential for proper dosing and managing potential toxicities.

Parameter	Profile
Administration	Intravenous infusion, typically over 10 minutes [1] [2] [3].
Protein Binding	Approximately 81% [1] [6] [3].
Metabolism	Not metabolized to an appreciable extent by the liver [1] [6].
Elimination Half-life	Approximately 3.5 hours in patients with normal renal function [1] [6].
Route of Elimination	Primarily renal; 70-90% of the dose is excreted unchanged in urine within 24 hours [1] [3].
Systemic Clearance	91.8 mL/min in patients with normal renal function (creatinine clearance of 90 mL/min) [1].

Pemetrexed is a substrate of **organic anion transporter 3 (OAT3)**, which is involved in its active secretion into the urine [1] [3]. This is a key point for potential drug interactions.

Essential Premedication & Toxicity Management

To reduce the severity of adverse effects, a standard premedication regimen is mandatory.

Medication	Regimen	Purpose
Folic Acid [1] [2] [3]	400–1000 mcg orally, once daily. Begin 7 days before first dose and continue until 21 days after last dose.	Reduces severity of hematologic and gastrointestinal toxicity [1] [5].
Vitamin B12 [1] [2] [3]	1 mg intramuscularly. First dose 1 week before first pemetrexed dose, then repeated every 3 cycles .	Reduces severity of hematologic and gastrointestinal toxicity [1] [5].
Dexamethasone [2] [6] [3]	4 mg orally, twice daily. Given the day before , the day of , and the day after pemetrexed infusion.	Lowers the risk and severity of skin rashes [6] [5].

Key Safety Considerations & Warnings

- **Myelosuppression:** The most common serious toxicity; can cause neutropenia, thrombocytopenia, and anemia. Monitor blood counts [2] [3]. Vitamin supplementation is critical to mitigate this risk [2] [5].
- **Renal Impairment:** Contraindicated in patients with creatinine clearance <45 mL/min due to increased exposure and toxicity risk. Dose adjustment is not required for CrCl ≥45 mL/min [2] [3].
- **Drug Interaction with NSAIDs:** Concomitant use of ibuprofen with pemetrexed in patients with mild to moderate renal impairment (CrCl 45-79 mL/min) increases the risk of pemetrexed toxicity. Avoid ibuprofen 2 days before, the day of, and 2 days after pemetrexed administration in these patients [2] [3].
- **Other Warnings:** Includes risk of severe bullous skin reactions, interstitial pneumonitis, and radiation recall [2].

Pemetrexed disodium heptahydrate remains a cornerstone of treatment for non-squamous NSCLC and malignant pleural mesothelioma. Its rational, multi-targeted mechanism and well-defined safety and supplementation protocols make it a model for modern antifolate chemotherapy agents.

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